

A Comprehensive Technical Guide to 1,3-Dioleoyl-2-elaidoyl glycerol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,3-Dioleoyl-2-elaidoyl glycerol

Cat. No.: B3025937

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

1,3-Dioleoyl-2-elaidoyl glycerol is a specific triacylglycerol (TAG), also known as a triglyceride, characterized by a glycerol backbone esterified with two oleic acid molecules at the sn-1 and sn-3 positions and one elaidic acid molecule at the sn-2 position. As a mixed-acid triglyceride containing both cis (oleic) and trans (elaidic) isomers of the same C18:1 fatty acid, it serves as a valuable molecule for research in lipid chemistry, nutrition, and cellular metabolism. Its unique structure makes it particularly relevant for studying the physicochemical and biological effects of trans fatty acids when incorporated into a triglyceride structure, a common form of dietary fat intake. This guide provides an in-depth overview of its properties, synthesis, analysis, and the biological signaling pathways associated with its constituent fatty acids.

Core Properties and Identification

The fundamental identification and physicochemical properties of **1,3-Dioleoyl-2-elaidoyl glycerol** are summarized below.

Property	Value	Reference(s)
CAS Number	110170-81-5	[1][2]
Synonyms	1,3-Olein-2-Elaidin, TG(18:1(9Z)/18:1(9E)/18:1(9Z))	[1]
Molecular Formula	C ₅₇ H ₁₀₄ O ₆	[1][2]
Molecular Weight	885.4 g/mol	[1]
Physical Form	An oil	[1]
Purity	≥95% (as commercially available)	[1]
Solubility	DMF: 10 mg/ml, Ethanol: 10 mg/ml, Ethanol:PBS (pH 7.2) (1:1): 0.5 mg/ml	[1]
Storage Temperature	-20°C	[3]
Stability	≥ 4 years (under proper storage)	[1]

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of specific, asymmetric triacylglycerols like **1,3-Dioleoyl-2-elaidoyl glycerol** are crucial for research and development. While a specific synthesis protocol for this exact molecule is not readily available in the literature, well-established chemoenzymatic methods for analogous structured triglycerides, such as 1,3-dioleoyl-2-palmitoylglycerol (OPO), provide a robust template. Analytical methods for TAG regioisomers are directly applicable.

Analogous Synthesis: Chemoenzymatic Production of a Structured Triacylglycerol

This protocol is adapted from the synthesis of 1,3-dioleoyl-2-palmitoylglycerol (OPO) and outlines a three-step process that can be modified for **1,3-Dioleoyl-2-elaidoyl glycerol** by

substituting palmitic acid with elaidic acid.[4]

Step 1: Synthesis of Vinyl Oleate

- **Reaction Setup:** Combine vinyl acetate and oleic acid in a reaction vessel.
- **Transvinylation:** The reaction proceeds via transvinylation to produce vinyl oleate. This step can be catalyzed.
- **Purification:** The resulting vinyl oleate is purified to remove residual reactants.

Step 2: Enzymatic Synthesis of 1,3-Diolein

- **Reactants:** React the purified vinyl oleate with glycerol.
- **Enzymatic Catalyst:** Use an immobilized lipase, such as Novozym 435, at a concentration of 10% (w/v).
- **Reaction Conditions:** Maintain the reaction at 35°C for 8 hours under controlled agitation.[4]
- **Solvent System:** This reaction can be performed in a solvent-free system, which is an innovative and more environmentally friendly approach.[4]
- **Purification:** After the reaction, the 1,3-diolein is purified from the crude mixture to achieve high purity (e.g., >98%).[4]

Step 3: Final Acylation to Form the Target Triacylglycerol

- **Reactants:** Chemically react the purified 1,3-diolein with elaidic acid (in place of palmitic acid for OPO synthesis).
- **Reaction Conditions:** The specific conditions for this chemical acylation step would need to be optimized but typically involve controlled temperature and removal of byproducts to drive the reaction to completion.
- **Final Product:** The resulting product is **1,3-dioleoyl-2-elaidoyl glycerol**.

- Purification and Analysis: The final product is purified and its regiopurity is confirmed using methods described below. Yields for analogous syntheses have reached over 90%.[\[4\]](#)

Analysis of Triacylglycerol Regioisomers

Distinguishing **1,3-Dioleoyl-2-elaidoyl glycerol** from its isomers (e.g., 1,2-Dioleoyl-3-elaidoyl glycerol) is critical. High-performance liquid chromatography coupled with mass spectrometry (HPLC-MS) is a powerful technique for this purpose.[\[5\]](#)[\[6\]](#)[\[7\]](#)

- Chromatographic Separation:
 - Stationary Phase: Utilize a reversed-phase column (e.g., C18 or C28) for separation. Silver-ion HPLC is also a highly effective method for separating TAGs based on the number and geometry of double bonds.[\[5\]](#)[\[8\]](#)
 - Mobile Phase: A gradient of organic solvents is typically used to elute the different TAG species.
- Mass Spectrometric Detection:
 - Ionization: Atmospheric pressure chemical ionization (APCI) is highly suitable for TAG analysis as it generates abundant diacylglycerol-like fragment ions ($[DAG]^+$).[\[8\]](#)[\[9\]](#)
 - Fragmentation Analysis: The key to distinguishing regioisomers lies in the differential fragmentation. There is a preferred loss of the fatty acid from the sn-1/3 positions compared to the sn-2 position.[\[9\]](#)
 - Quantification: For a TAG of the structure AAB/ABA (where A is oleic acid and B is elaidic acid), the relative abundance ratio of the fragment ions $[AA]^+$ to $[AB]^+$ will be significantly different for the two isomers. By creating calibration curves with standards, the proportion of each regioisomer in a mixture can be accurately determined.[\[9\]](#)

Investigation of Polymorphic Behavior

The physical properties of triglycerides, such as melting point and crystallization behavior, are dictated by their polymorphic forms. The study of **1,3-Dioleoyl-2-elaidoyl glycerol** has been instrumental in understanding these properties.[\[1\]](#)

- **Sample Preparation:** The pure TAG is melted and then subjected to controlled cooling and heating cycles.
- **Analytical Techniques:**
 - **Differential Scanning Calorimetry (DSC):** To measure the heat flow associated with phase transitions (crystallization and melting) at various cooling and heating rates.[\[10\]](#)[\[11\]](#)
 - **Synchrotron Radiation X-ray Diffraction (SR-XRD):** To obtain real-time information on the crystal structures (polymorphic forms like α , β' , and β) during the thermal treatments.[\[10\]](#)[\[11\]](#)
- **Experimental Parameters:** The cooling and heating rates are varied (e.g., from 0.5°C/min to 15°C/min) to investigate how kinetics influence the formation of different polymorphs.[\[11\]](#)
This allows for the determination of which forms are kinetically favored versus thermodynamically stable.

Signaling Pathways and Biological Relevance

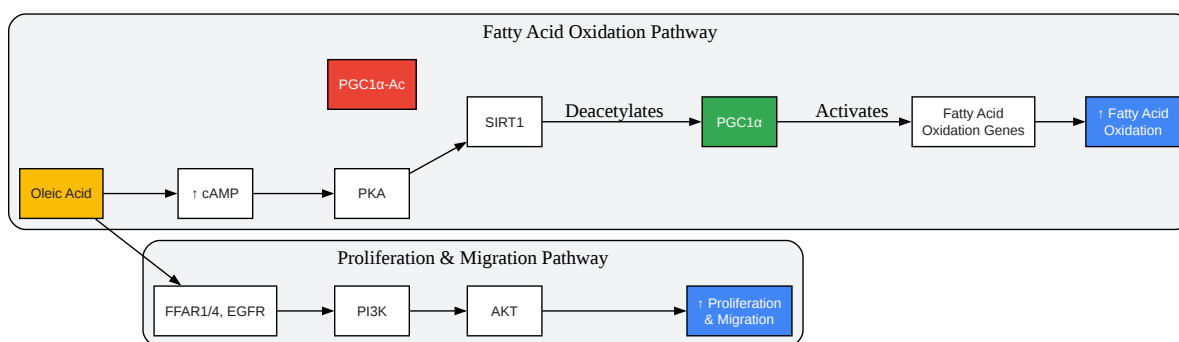
While direct signaling roles for intact **1,3-Dioleoyl-2-elaidoyl glycerol** are not well-defined, the biological activities of its constituent fatty acids, oleic acid and elaidic acid, are subjects of intense research. Once hydrolyzed by lipases, these fatty acids can enter various cellular pathways.

Signaling Pathways of Oleic Acid (cis-9-Octadecenoic acid)

Oleic acid, a common monounsaturated fatty acid, is known to be more than just a metabolic fuel; it also acts as a signaling molecule that can influence cellular processes like energy metabolism and proliferation.[\[12\]](#)

- **Fatty Acid Oxidation:** In skeletal muscle cells, oleic acid can increase intracellular cyclic AMP (cAMP) levels, activating Protein Kinase A (PKA). PKA then phosphorylates and activates SIRT1, a deacetylase. Activated SIRT1 deacetylates and hyperactivates the transcriptional coactivator PGC1 α , leading to increased expression of genes involved in fatty acid oxidation.[\[12\]](#)

- **Angiogenesis and Proliferation:** Oleic acid can stimulate endothelial cell migration and proliferation, key events in angiogenesis. This is mediated through various receptors and pathways including free fatty acid receptors (FFAR1, FFAR4), EGFR, PI3K, and AKT.[13]



[Click to download full resolution via product page](#)

Fig 1. Signaling pathways of oleic acid.

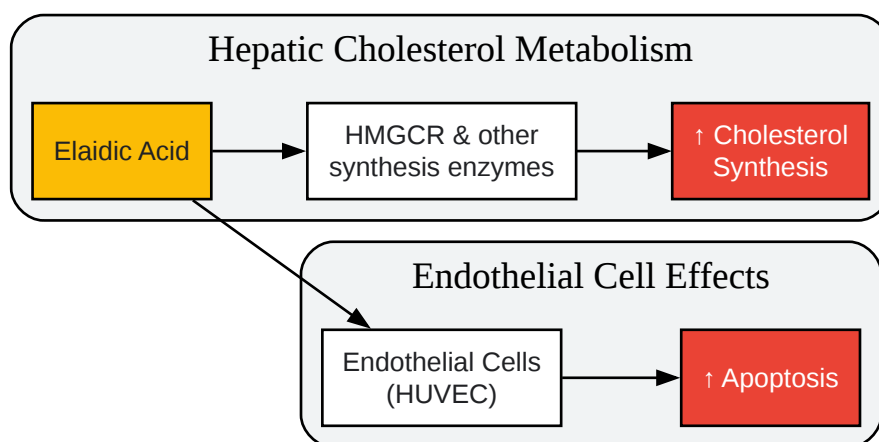
Signaling Pathways of Elaidic Acid (trans-9-Octadecenoic acid)

Elaidic acid is the principal trans fatty acid found in industrially hydrogenated vegetable oils. Its consumption is associated with adverse health effects, including cardiovascular disease, which may be linked to its impact on hepatic lipid metabolism and cellular stress pathways.[14]

- **Hepatic Cholesterol Metabolism:** In liver cells (HepG2 model), elaidic acid has been shown to up-regulate numerous enzymes involved in the cholesterol synthesis pathway, including the rate-limiting enzyme HMG-CoA Reductase (HMGCR). This contributes to an overall increase in cholesterol synthesis and modifications in plasma cholesterol levels.[14]
- **Endothelial Cell Apoptosis:** At sufficient concentrations (0.1-5 mmol/L), elaidic acid can induce apoptosis (programmed cell death) in human umbilical vein endothelial cells

(HUVECs), a potential mechanism for its detrimental effects on vascular health.[15]

- **Inflammatory Pathways:** Research suggests elaidic acid can act through pathways involving lipid metabolism dysregulation and inflammatory responses, potentially promoting the progression of certain digestive diseases.[16]



[Click to download full resolution via product page](#)

Fig 2. Signaling pathways of elaidic acid.

Conclusion

1,3-Dioleoyl-2-elaidoyl glycerol is a triacylglycerol of significant scientific interest due to its defined structure incorporating both cis and trans fatty acid isomers. This guide has provided essential technical information, including its CAS number, physicochemical properties, and detailed experimental frameworks for its synthesis and analysis. Furthermore, by examining the distinct signaling pathways of its constituent fatty acids, oleic and elaidic acid, this document offers researchers and drug development professionals a foundational understanding of its potential biological implications. The methodologies and pathway diagrams presented herein serve as a valuable resource for future investigations into the roles of specific triacylglycerol structures in health and disease.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. caymanchem.com [caymanchem.com]
- 2. 1,3-Dioleoyl-2-Elaidoyl Glycerol Price at Chemsrsc [chemsrc.com]
- 3. 1,3-Dioleoyl-2-Elaidoyl Glycerol - Labchem Catalog [labchem.com.my]
- 4. Chemoenzymatic synthesis of 1,3-dioleoyl-2-palmitoylglycerol - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Development of Analytical Methods and Nutritional Studies Using Synthetic Fatty Acids and Triacylglycerols [jstage.jst.go.jp]
- 6. mdpi.com [mdpi.com]
- 7. utupub.fi [utupub.fi]
- 8. aocs.org [aocs.org]
- 9. Quantitative analysis of triacylglycerol regioisomers in fats and oils using reversed-phase high-performance liquid chromatography and atmospheric pressure chemical ionization mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. In situ crystallization and transformation kinetics of polymorphic forms of saturated-unsaturated-unsaturated triacylglycerols: 1-palmitoyl-2,3-dioleoyl glycerol, 1-stearoyl-2,3-dioleoyl glycerol, and 1-palmitoyl-2-oleoyl-3-linoleoyl glycerol - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Oleic Acid Stimulates Complete Oxidation of Fatty Acids through Protein Kinase A-dependent Activation of SIRT1-PGC1 α Complex - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Oleic Acid, Cholesterol, and Linoleic Acid as Angiogenesis Initiators - PMC [pmc.ncbi.nlm.nih.gov]
- 14. Effects of Elaidic Acid on Lipid Metabolism in HepG2 Cells, Investigated by an Integrated Approach of Lipidomics, Transcriptomics and Proteomics - PMC [pmc.ncbi.nlm.nih.gov]
- 15. LIPID MAPS [lipidmaps.org]
- 16. The possible mechanisms of trans fatty acid effects on digestive disorders based on computational toxicology: a case study of elaidic acid - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to 1,3-Dioleoyl-2-elaidoyl glycerol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3025937#1-3-dioleoyl-2-elaidoyl-glycerol-cas-number]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com